

# Essential Safety and Logistical Information for Handling o-Toluic Acid-13C

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## Compound of Interest

Compound Name: o-Toluic acid-13C

Cat. No.: B3044200

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This guide provides comprehensive safety protocols and logistical plans for the handling and disposal of **o-Toluic acid-13C**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Classification

**o-Toluic acid-13C** is classified as a hazardous substance.<sup>[1][2]</sup> It is harmful if swallowed, causes significant skin and eye irritation, and may lead to respiratory irritation.<sup>[1][3][4]</sup>

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Physical and Chemical Properties

The following table summarizes the key quantitative data for o-Toluic acid.

Property	Value
Molecular Formula	C <sub>7</sub> <sup>13</sup> CH <sub>8</sub> O <sub>2</sub>
Molecular Weight	136.15 g/mol
Physical State	Solid, white to off-white crystals or flakes.
Melting Point	102-107°C (216-221°F)
Boiling Point	258-259°C (496-498°F)
Flash Point	148°C (298.4°F)
Autoignition Temperature	495°C (923°F)
Solubility in Water	1.2 g/L

## Operational Plan: Safe Handling Protocol

A systematic approach is essential when working with **o-Toluic acid-13C**. The following step-by-step experimental protocol ensures minimal exposure and safe handling.

## Preparation and Engineering Controls

- **Ventilation:** Always handle **o-Toluic acid-13C** in a well-ventilated area. A laboratory fume hood or a mechanical exhaust system is required to keep airborne concentrations low.
- **Safety Equipment:** Ensure that a safety shower and an eyewash station are readily accessible and their locations are clearly marked.
- **Avoid Dust:** Minimize the generation and accumulation of dust. Use procedures and equipment that prevent dust from becoming airborne.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles with side-shields or a face shield. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.	To protect against splashes and airborne particles causing serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Wear appropriate protective clothing to prevent skin exposure. A lab coat or coveralls are mandatory.	To prevent skin contact which can cause irritation. Contaminated gloves must be disposed of properly.
Respiratory Protection	For nuisance levels of dust, a NIOSH-approved N95 (US) or P1 (EN 143) dust mask may be used. If risk assessment indicates a need for higher protection, use a full-face respirator with appropriate cartridges.	To avoid inhalation which may cause respiratory tract irritation.

## Handling and Storage

- **Personal Hygiene:** Wash hands thoroughly after handling the chemical and before breaks or leaving the lab. Do not eat, drink, or smoke in the handling area.
- **Container Handling:** Keep the container tightly closed when not in use. Open and handle the container with care to prevent spills.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents and strong bases. The storage area should be locked.

## Emergency and Disposal Plans

### First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Flush the skin with plenty of soap and water for at least 15 minutes. Seek medical advice if irritation occurs or persists.
Eye Contact	Immediately flush eyes with running water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Spill and Leakage Protocol

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from entering drains or waterways.
- Cleanup:
  - For small spills, dampen the solid material with 60-70% ethanol to minimize dust.

- Sweep or vacuum up the material and place it into a suitable, labeled container for disposal.
- Use absorbent paper dampened with ethanol to clean up any remaining material.
- Wash the spill surface with a soap and water solution.
- PPE: All personnel involved in the cleanup must wear appropriate PPE.

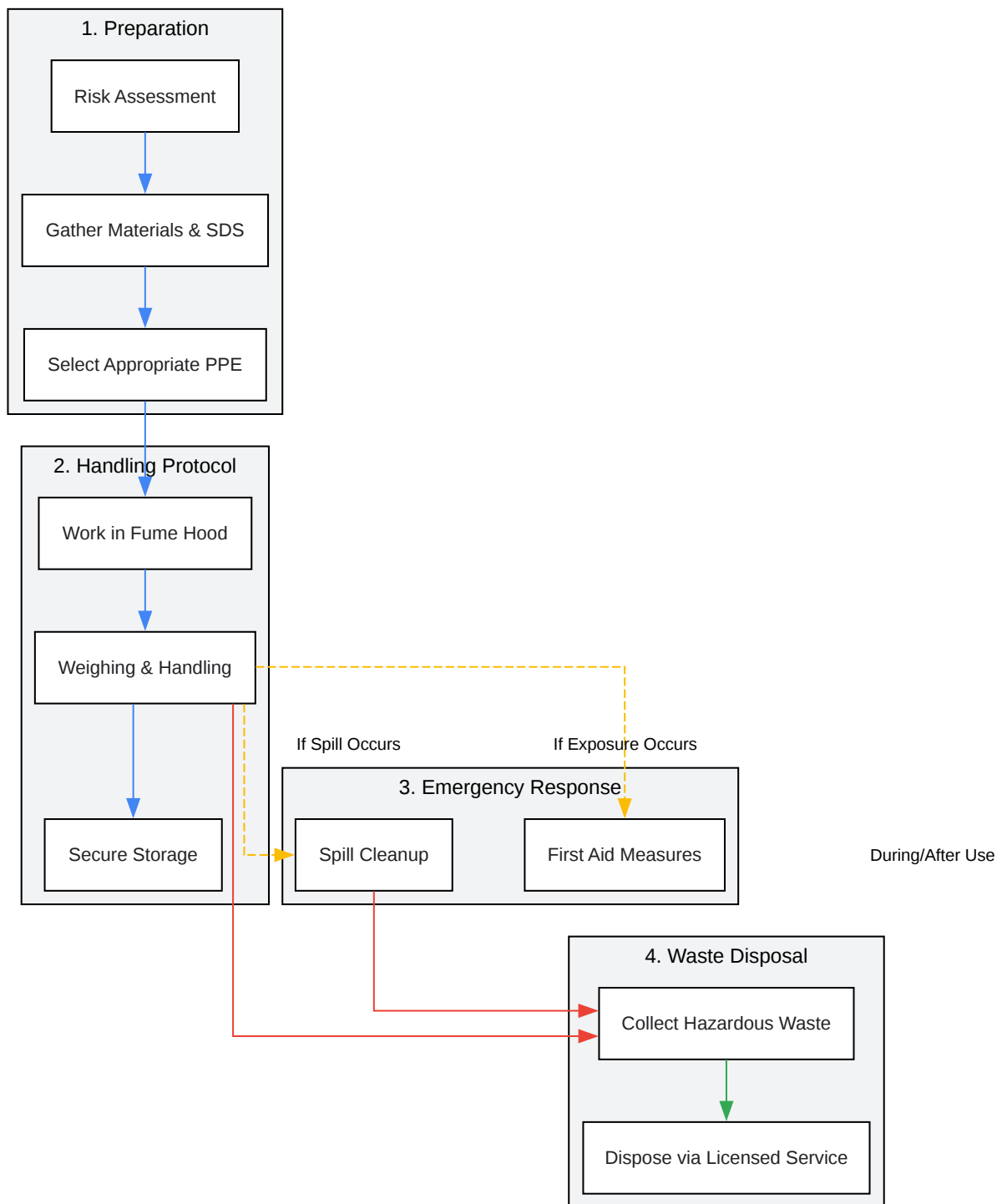
## Disposal Plan

- Waste Classification: **o-Toluic acid-13C** waste must be treated as hazardous waste.
- Disposal Method: Dispose of the contents and container in accordance with local, state, and federal regulations at an approved waste disposal plant. Do not mix with other waste. Offer surplus and non-recyclable solutions to a licensed disposal company.
- Contaminated Packaging: Handle uncleaned containers as you would the product itself. Dispose of contaminated packaging as unused product.

## Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **o-Toluic acid-13C**.

## Safe Handling Workflow for o-Toluic Acid-13C

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **o-Toluic acid-13C**.

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